

Application Notes and Protocols: Preparation of 1M CABS Buffer Stock Solution

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Compound of Interest

Compound Name: 4-(Cyclohexylamino)butane-1-sulfonic acid

Cat. No.: B062748

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Introduction

CABS, or 4-(Cyclohexylamino)-1-butanefulfonic acid, is a zwitterionic buffer used in various biochemical and molecular biology applications.^{[1][2][3]} Its buffering range is effective between pH 10.0 and 11.4, making it suitable for high-pH experimental conditions.^{[2][3][4][5]} This document provides a detailed protocol for the preparation of a 1M CABS buffer stock solution.

Materials and Reagents

- CABS (4-(Cyclohexylamino)-1-butanefulfonic acid), powder (Purity: ≥98%)^{[3][4]}
- Deionized or distilled water
- Sodium hydroxide (NaOH) or Hydrochloric acid (HCl) for pH adjustment
- Beaker
- Graduated cylinder
- Magnetic stirrer and stir bar
- pH meter

- Volumetric flask (e.g., 100 mL or 1 L)
- Spatula and weighing paper/boat
- Analytical balance

Quantitative Data Summary

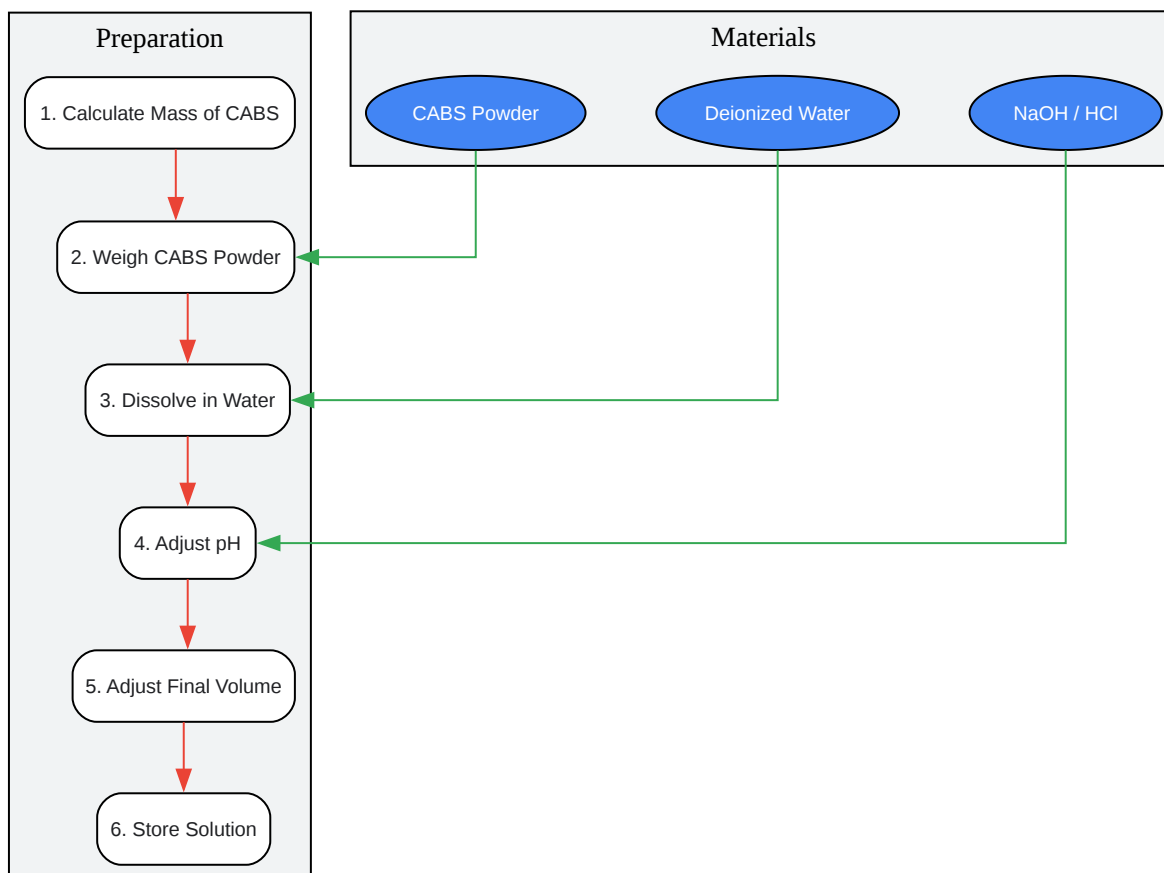
Parameter	Value	Reference
Full Chemical Name	4-(Cyclohexylamino)-1-butanesulfonic acid	[2][3][6]
Molecular Formula	C ₁₀ H ₂₁ NO ₃ S	[1][2][3]
Molecular Weight	235.34 g/mol	[1][2][3][4]
Useful pH Range	10.0 - 11.4	[2][3][4][5]
pKa (at 25°C)	10.7	[5]
Appearance	White powder	[2]

Experimental Protocol: Preparing 1M CABS Buffer Stock Solution (100 mL)

- Calculation of CABS Mass:
 - To prepare 100 mL of a 1M CABS solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 235.34 \text{ g/mol} \times 0.1 \text{ L}$
 - $\text{Mass (g)} = 23.534 \text{ g}$
- Dissolving the CABS Powder:
 - Weigh out 23.534 g of CABS powder using an analytical balance.
 - Add approximately 80 mL of deionized or distilled water to a 100 mL beaker.

- Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
- Slowly add the weighed CABS powder to the water while stirring.
- Continue stirring until the CABS powder is completely dissolved. The solution should be clear.[\[2\]](#)
- pH Adjustment:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Place the calibrated pH electrode into the CABS solution.
 - The initial pH of the solution will be acidic. Slowly add a concentrated solution of NaOH (e.g., 10 M) dropwise to raise the pH to the desired value within the buffering range (10.0 - 11.4). Monitor the pH closely.
 - If you overshoot the desired pH, you can adjust it back down with a dilute solution of HCl.
- Final Volume Adjustment:
 - Once the desired pH is reached, carefully transfer the solution to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized or distilled water and add the rinsing to the volumetric flask to ensure all the CABS is transferred.
 - Add deionized or distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage:
 - Transfer the 1M CABS buffer stock solution to a clearly labeled, sterile container.
 - Store the solution at room temperature.[\[1\]](#)

Workflow Diagram



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Caption: Workflow for preparing 1M CABS buffer stock solution.

Safety Precautions

- It is recommended to wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemicals.

- Consult the Safety Data Sheet (SDS) for CABS for specific handling and disposal information.

This protocol provides a reliable method for preparing a 1M CABS buffer stock solution for use in various research and development applications. For specific experimental needs, the final working concentration and pH may need to be adjusted accordingly.

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